

Introduction to 2-Hydroxycyclopentanecarbaldehyde: A Molecule of Duality

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Compound of Interest

Compound Name: 2-Hydroxycyclopentanecarbaldehyde
Cat. No.: B13131238

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2-Hydroxycyclopentanecarbaldehyde is a bifunctional organic molecule featuring a five-membered carbon ring.^[1] Its structure is characterized by the presence of two key functional groups: a hydroxyl (-OH) group and an aldehyde (-CHO) group. This unique combination imparts a dual chemical nature to the molecule, influencing its reactivity and, most critically, its solubility. The cyclopentane backbone provides a non-polar hydrocarbon framework, while the hydroxyl and aldehyde groups introduce polarity and the capacity for hydrogen bonding.

Understanding the solubility of this compound is paramount for its practical application. In drug development, solubility dictates formulation strategies and bioavailability. For synthetic chemists, it governs the choice of solvents for reactions, extractions, and purification techniques like chromatography and crystallization. This guide will explore the theoretical underpinnings of its solubility, offer a predicted solubility profile, and provide a robust experimental framework for its quantitative determination.

Physicochemical Properties and Their Influence on Solubility

The solubility of a compound is intrinsically linked to its physicochemical properties. The key properties of **2-Hydroxycyclopentanecarbaldehyde** are summarized below.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₂	[1]
Molecular Weight	114.14 g/mol	[1]
IUPAC Name	2-hydroxycyclopentane-1-carbaldehyde	[1]
Calculated XLogP3	0.5	[1]
Hydrogen Bond Donors	1 (from the hydroxyl group)	[1]
Hydrogen Bond Acceptors	2 (oxygen atoms in the hydroxyl and aldehyde groups)	[1]

The principle of "like dissolves like" is the cornerstone of predicting solubility.[2][3] This means polar solutes tend to dissolve in polar solvents, and non-polar solutes in non-polar solvents.[2] [3] **2-Hydroxycyclopentanecarbaldehyde** is an interesting case due to its amphiphilic nature.

- **Polar Characteristics:** The hydroxyl and aldehyde groups are polar due to the electronegativity of the oxygen atoms. The hydroxyl group can act as a hydrogen bond donor, while the oxygen atoms on both functional groups can act as hydrogen bond acceptors.[4] These features suggest a strong affinity for polar solvents, particularly those capable of hydrogen bonding.[4]
- **Non-Polar Characteristics:** The cyclopentane ring is composed of carbon-carbon and carbon-hydrogen bonds, creating a non-polar, hydrophobic region.[5] This part of the molecule will interact favorably with non-polar solvents through London dispersion forces.[6]

The calculated XLogP3 value of 0.5 indicates a relatively balanced hydrophilic-lipophilic character, suggesting at least partial solubility in both polar and non-polar environments.[1]

Predicted Solubility Profile in Organic Solvents

While extensive quantitative data for **2-Hydroxycyclopentanecarbaldehyde** is not readily available in the public domain, a qualitative and predictive solubility profile can be constructed based on its structure and the principles of intermolecular forces.

Solvent Class	Example Solvents	Predicted Solubility	Rationale
Polar Protic	Water, Methanol, Ethanol	High	Strong hydrogen bonding interactions between the solvent's hydroxyl groups and the compound's hydroxyl and aldehyde groups.[4][6]
Polar Aprotic	Acetone, Dimethyl Sulfoxide (DMSO), Ethyl Acetate	Moderate to High	Dipole-dipole interactions between the polar solvent and the polar functional groups of the compound. The lack of a hydrogen bond donor on the solvent may limit solubility compared to protic solvents.
Non-Polar	Hexane, Toluene, Diethyl Ether	Low to Moderate	The non-polar cyclopentane ring will have favorable van der Waals interactions with non-polar solvents.[5] However, the polar functional groups will be disfavored, limiting overall solubility. Solubility in diethyl ether may be slightly enhanced due to its ability to accept hydrogen bonds.

The solubility of aldehydes and ketones in water generally decreases as the carbon chain length increases.^{[7][8][9]} With six carbon atoms, **2-Hydroxycyclopentanecarbaldehyde** is on the borderline of water solubility, but the presence of two polar functional groups likely enhances its solubility compared to a simple six-carbon aldehyde or alcohol.

Experimental Protocol for Solubility Determination

To move from prediction to quantitative data, a standardized experimental protocol is necessary. The isothermal shake-flask method is a widely accepted and robust technique for determining the equilibrium solubility of a compound.^[10]

Objective

To determine the equilibrium solubility of **2-Hydroxycyclopentanecarbaldehyde** in a selected organic solvent at a specific temperature.

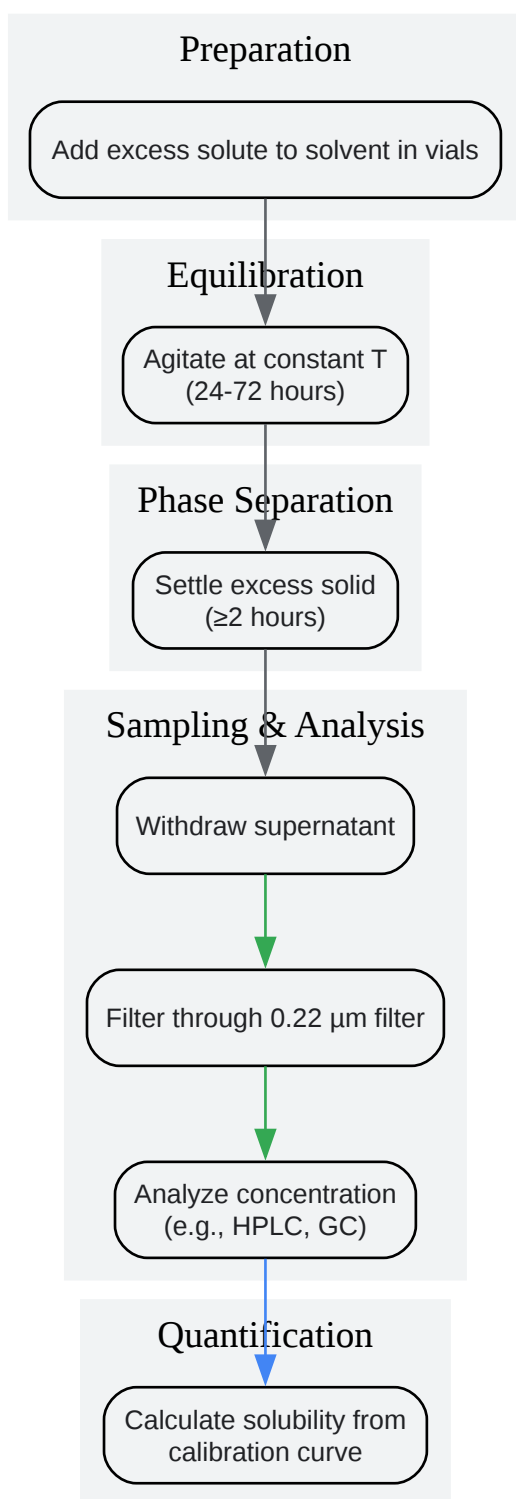
Methodology

- **Preparation:** Add an excess amount of solid **2-Hydroxycyclopentanecarbaldehyde** to a series of vials, each containing a known volume of the selected organic solvent. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
- **Equilibration:** Seal the vials and place them in an isothermal shaker bath set to the desired temperature (e.g., 25 °C). Agitate the samples for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached.^[10]
- **Phase Separation:** After equilibration, allow the vials to rest in the temperature-controlled bath for at least 2 hours to permit the excess solid to settle.^[10]
- **Sampling:** Carefully withdraw a sample from the supernatant (the clear liquid phase) using a syringe. Immediately filter the sample through a 0.22 µm syringe filter to remove any undissolved micro-particles.
- **Analysis:** Dilute the filtered sample with a suitable solvent to a concentration within the calibrated range of the analytical instrument. Analyze the concentration of **2-Hydroxycyclopentanecarbaldehyde** using a validated analytical method, such as High-

Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography (GC) with Flame Ionization Detection (FID).

- **Quantification:** Prepare a series of standard solutions of known concentrations and generate a calibration curve. Use the calibration curve to determine the concentration of the dissolved compound in the sample.
- **Calculation:** Calculate the solubility in desired units (e.g., mg/mL or mol/L). Repeat the experiment at least in triplicate to ensure reproducibility and report the mean solubility and standard deviation.

Experimental Workflow Diagram



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Caption: Workflow for the isothermal shake-flask solubility determination method.

Conclusion

2-Hydroxycyclopentanecarbaldehyde possesses a versatile chemical structure that results in a nuanced solubility profile. Its amphiphilic character, stemming from a non-polar cyclopentane ring and polar hydroxyl and aldehyde functional groups, suggests at least partial solubility across a range of organic solvents. The strongest affinity is predicted for polar protic solvents like alcohols due to the potential for extensive hydrogen bonding. While theoretical principles provide a strong predictive foundation, quantitative experimental determination, as outlined in this guide, is essential for precise applications in research and development. The methodologies and principles discussed herein offer a robust framework for scientists and developers to effectively work with this compound.

References

- PubChem. (n.d.). **2-Hydroxycyclopentanecarbaldehyde**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- CHEM 221 - Organic Chemistry I Laboratory. (n.d.). EXPERIMENT 1 DETERMINATION OF SOLUBILITY CLASS. Retrieved from [\[Link\]](#)
- Williamson, K. L., & Masters, K. M. (n.d.). Experiment: Solubility of Organic & Inorganic Compounds. Retrieved from [\[Link\]](#)
- University of Toronto. (2023, August 31). Solubility of Organic Compounds. Retrieved from [\[Link\]](#)
- Solubility of Things. (n.d.). Cyclopentane. Retrieved from [\[Link\]](#)
- Chemistry For Everyone. (2025, February 11). How To Determine Solubility Of Organic Compounds? [Video]. YouTube. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2024, November 19). 1.27: Experiment_727_Organic Compound Functional Groups__1_2_0. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2022, September 15). 14.10: Properties of Aldehydes and Ketones. Retrieved from [\[Link\]](#)

- Solubility of Things. (n.d.). Cyclopentanone. Retrieved from [\[Link\]](#)
- Open Oregon Educational Resources. (n.d.). 3.2 Solubility – Introductory Organic Chemistry. Retrieved from [\[Link\]](#)
- MarChem. (n.d.). Cyclopentane - Solvent. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). Aldehydes, Ketones, and Carboxylic Acids. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2019, August 12). 1.6: Physical properties of organic compounds. Retrieved from [\[Link\]](#)
- BYJU'S. (n.d.). Factors Affecting Solubility. Retrieved from [\[Link\]](#)
- Clark, J. (n.d.). an introduction to aldehydes and ketones. Chemguide. Retrieved from [\[Link\]](#)
- The STEM Tutor. (2020, June 15). Organic Chem I: Nomenclature and Properties of Aldehydes, Ketones, and Related Compounds [Video]. YouTube. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2022, August 10). 9.6: Aldehydes and Ketones. Retrieved from [\[Link\]](#)
- Chemistry Notes. (n.d.). Three Factors Affecting the Solubility of a Solution. Retrieved from [\[Link\]](#)
- Quora. (2016, October 11). Why does the solubility of aldehydes and ketones decrease with increase in number of carbon atoms?. Retrieved from [\[Link\]](#)

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Sources

- 1. 2-Hydroxycyclopentanecarbaldehyde | C₆H₁₀O₂ | CID 22754629 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. m.youtube.com [\[m.youtube.com\]](#)

- [3. chemistrynotes.com \[chemistrynotes.com\]](#)
- [4. 3.2 Solubility – Introductory Organic Chemistry \[openoregon.pressbooks.pub\]](#)
- [5. solubilityofthings.com \[solubilityofthings.com\]](#)
- [6. chemguide.co.uk \[chemguide.co.uk\]](#)
- [7. chem.libretexts.org \[chem.libretexts.org\]](#)
- [8. m.youtube.com \[m.youtube.com\]](#)
- [9. quora.com \[quora.com\]](#)
- [10. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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